

Application Notes and Protocols: 4'-Aminooctanophenone as a Versatile Intermediate in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: 4'-Aminooctanophenone

CAS No.: 63884-78-6

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Abstract

4'-Aminooctanophenone is a key chemical intermediate possessing a versatile structure for the synthesis of a variety of biologically active molecules. Its unique composition, featuring a p-substituted aminophenyl group attached to an octanoyl chain, provides reactive sites for further chemical modifications. This document provides a comprehensive guide to the synthetic routes for **4'-aminooctanophenone** and its application in the synthesis of a novel investigational anticancer agent, designated herein as "Onco-AP8". Detailed, field-tested protocols for synthesis, purification, and characterization are provided to support researchers in drug discovery and development.

Introduction: The Strategic Importance of 4'-Aminooctanophenone in Medicinal Chemistry

The aminobenzophenone scaffold is a privileged structure in medicinal chemistry, forming the core of numerous therapeutic agents. The presence of an amino group on the phenyl ring offers a crucial handle for introducing diverse functionalities, thereby enabling the modulation of a compound's pharmacological profile. **4'-Aminooctanophenone**, with its extended alkyl chain, presents an interesting lipophilic character that can influence a drug candidate's membrane permeability and interaction with hydrophobic binding pockets of target proteins.

While direct citations for the use of **4'-aminooctanophenone** in the synthesis of currently marketed drugs are not prevalent in publicly accessible literature, its structural motifs are found in various compounds with demonstrated biological activity, including potential anticancer and antiviral agents.^{[1][2][3]} This highlights its potential as a valuable building block for the generation of new chemical entities.

This guide will focus on a practical, multi-step synthesis of a hypothetical, yet plausible, anticancer agent, "Onco-AP8," using **4'-aminooctanophenone** as the central intermediate. The synthetic strategy is designed to be robust and adaptable for the synthesis of a library of related analogues for structure-activity relationship (SAR) studies.

Synthesis of the Key Intermediate: 4'-Aminooctanophenone

The synthesis of **4'-aminooctanophenone** can be approached via two primary routes: direct acylation of a protected aniline or acylation of a nitrobenzene precursor followed by reduction. The latter is often preferred to avoid challenges associated with the direct Friedel-Crafts acylation of aniline, where the Lewis acid catalyst can complex with the basic amino group, deactivating the ring towards electrophilic substitution.^{[4][5][6]}

Synthesis of 4'-Nitrooctanophenone via Friedel-Crafts Acylation

The initial step involves the Friedel-Crafts acylation of nitrobenzene with octanoyl chloride. This reaction introduces the octanoyl group para to the nitro group due to the meta-directing effect of the nitro substituent.

Experimental Protocol:

- Materials:
 - Nitrobenzene
 - Octanoyl chloride
 - Anhydrous aluminum chloride (AlCl_3)
 - Dichloromethane (DCM), anhydrous
 - Hydrochloric acid (HCl), concentrated
 - Sodium bicarbonate (NaHCO_3), saturated solution
 - Anhydrous magnesium sulfate (MgSO_4)
 - Standard laboratory glassware and magnetic stirrer
- Procedure:
 - To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under a nitrogen atmosphere, add anhydrous aluminum chloride (1.2 eq) and anhydrous dichloromethane.
 - Cool the suspension to 0 °C in an ice bath.
 - Slowly add octanoyl chloride (1.0 eq) to the stirred suspension.
 - Add nitrobenzene (1.1 eq) dropwise via the dropping funnel over 30 minutes, maintaining the temperature below 5 °C.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for 4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
 - Cool the reaction mixture to 0 °C and quench by slowly adding crushed ice, followed by concentrated HCl.

- Separate the organic layer and extract the aqueous layer with DCM (3 x 50 mL).
- Combine the organic layers and wash sequentially with water, saturated NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield 4'-nitrooctanophenone as a solid.

Reduction of 4'-Nitrooctanophenone to 4'-Aminooctanophenone

The nitro group of 4'-nitrooctanophenone is then reduced to the corresponding amine to yield the target intermediate. Catalytic hydrogenation is a clean and efficient method for this transformation.^{[7][8]}

Experimental Protocol:

- Materials:
 - 4'-Nitrooctanophenone
 - Palladium on carbon (10% Pd/C)
 - Ethanol or Methanol
 - Hydrogen gas (H₂)
 - Parr hydrogenation apparatus or a balloon hydrogenation setup
 - Celite®
- Procedure:
 - Dissolve 4'-nitrooctanophenone (1.0 eq) in ethanol in a suitable hydrogenation vessel.

- Carefully add 10% Pd/C (typically 5-10 mol% of palladium).
- Seal the vessel and purge with nitrogen, followed by hydrogen.
- Pressurize the vessel with hydrogen (typically 50 psi) and stir the mixture vigorously at room temperature.
- Monitor the reaction by TLC until the starting material is consumed.
- Carefully vent the hydrogen and purge the vessel with nitrogen.
- Filter the reaction mixture through a pad of Celite® to remove the catalyst, washing the pad with ethanol.
- Concentrate the filtrate under reduced pressure to obtain **4'-aminooctanophenone**, which can be further purified by recrystallization if necessary.

Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Appearance
4'-Nitrooctanophenone	C ₁₄ H ₁₉ NO ₃	249.31	65-68	Yellow solid
4'-Aminooctanophenone	C ₁₄ H ₂₁ NO	219.32	88-91	Off-white to pale yellow solid

Application in Pharmaceutical Synthesis: Synthesis of "Onco-AP8"

To illustrate the utility of **4'-aminooctanophenone** as a pharmaceutical intermediate, a synthetic protocol for a hypothetical anticancer agent, "Onco-AP8," is presented. Onco-AP8 is designed based on the principle of incorporating a pharmacophore known for its antiproliferative properties, in this case, a nicotinamide moiety, which is a key component of several enzyme inhibitors. The synthesis involves the N-acylation of **4'-aminooctanophenone** with nicotinoyl chloride.

Synthesis of Onco-AP8 (N-(4-octanoylphenyl)nicotinamide)

Experimental Protocol:

- Materials:
 - **4'-Aminooctanophenone**
 - Nicotinoyl chloride hydrochloride
 - Pyridine or Triethylamine (Et₃N)
 - Dichloromethane (DCM), anhydrous
 - Standard laboratory glassware and magnetic stirrer
- Procedure:
 - Dissolve **4'-aminooctanophenone** (1.0 eq) in anhydrous DCM in a round-bottom flask under a nitrogen atmosphere.
 - Add pyridine (2.0 eq) to the solution and cool to 0 °C.
 - In a separate flask, prepare a slurry of nicotinoyl chloride hydrochloride (1.2 eq) in anhydrous DCM.
 - Add the nicotinoyl chloride hydrochloride slurry portion-wise to the stirred solution of **4'-aminooctanophenone** over 20 minutes.
 - Allow the reaction to warm to room temperature and stir for 12 hours. Monitor the reaction progress by TLC.
 - Upon completion, dilute the reaction mixture with DCM and wash with water and brine.
 - Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under reduced pressure.

- Purify the crude product by column chromatography on silica gel using a DCM/methanol gradient to afford Onco-AP8 as a solid.

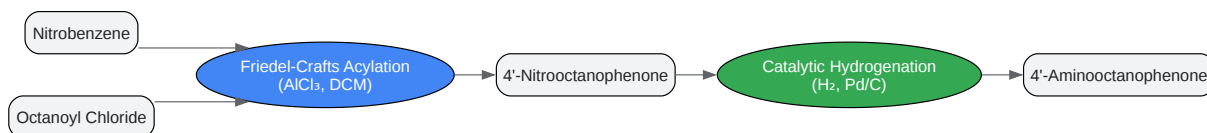
Analytical Characterization

Rigorous characterization is essential to confirm the identity and purity of the synthesized compounds. The following techniques are recommended:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR should be used to confirm the chemical structure of **4'-aminooctanophenone** and Onco-AP8.^[9]
- Infrared (IR) Spectroscopy: IR spectroscopy will confirm the presence of key functional groups (e.g., C=O, N-H, amide bonds).
- High-Performance Liquid Chromatography (HPLC): HPLC is used to determine the purity of the final compound.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) will confirm the molecular weight and elemental composition.

Workflow Diagrams

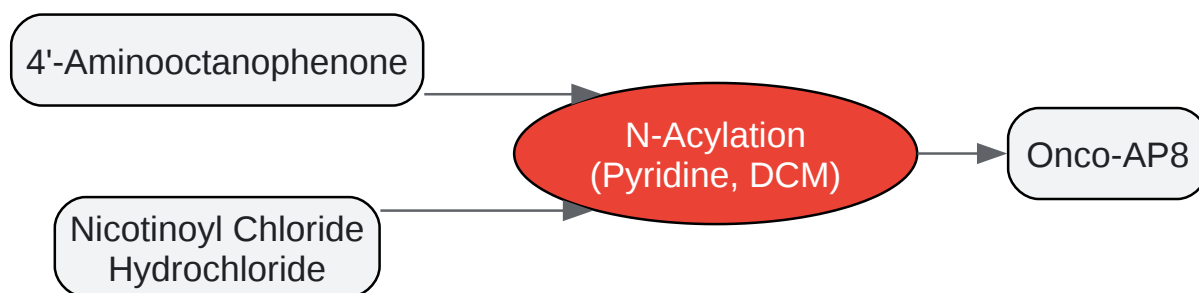
Synthesis of 4'-Aminooctanophenone



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Caption: Synthetic route to **4'-aminooctanophenone**.

Synthesis of Onco-AP8



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Caption: Synthesis of Onco-AP8 from **4'-aminooctanophenone**.

Conclusion

4'-Aminooctanophenone is a valuable and versatile intermediate for the synthesis of novel pharmaceutical compounds. The protocols detailed in this guide provide a robust framework for the preparation of this key intermediate and its subsequent elaboration into a potential anticancer agent. The synthetic strategies and analytical methods described herein are intended to empower researchers in the field of drug discovery to explore the chemical space around this promising scaffold.

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